

Best practices for storage and handling of Talazoparib-13C,d4

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Compound of Interest

Compound Name: Talazoparib-13C,d4

Cat. No.: B12370236

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Technical Support Center: Talazoparib-13C,d4

This technical support center provides researchers, scientists, and drug development professionals with best practices for the storage and handling of **Talazoparib-13C,d4**. Below you will find troubleshooting guides and frequently asked questions (FAQs) to address specific issues that may be encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **Talazoparib-13C,d4**?

A1: Solid **Talazoparib-13C,d4** is typically shipped at room temperature. For long-term storage, it is recommended to store the solid compound at -20°C for up to 3 years or at 4°C for up to 2 years.

Q2: How should I store stock solutions of **Talazoparib-13C,d4**?

A2: Prepared stock solutions of **Talazoparib-13C,d4** should be aliquoted and stored to minimize freeze-thaw cycles. The recommended storage conditions for solutions are -80°C for up to 1 year or -20°C for up to 6 months.^[1]

Q3: What is the recommended solvent for preparing stock solutions?

A3: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **Talazoparib-13C,d4**.^{[1][2][3][4]} It is crucial to use newly opened, anhydrous DMSO as the

compound's solubility can be significantly impacted by moisture-absorbing DMSO.

Q4: Is **Talazoparib-13C,d4** sensitive to light?

A4: Yes, Talazoparib has been shown to be phototoxic upon exposure to UVA light. Irradiation can lead to the formation of a photooxidated product. Therefore, it is crucial to protect the compound and its solutions from light.

Q5: What personal protective equipment (PPE) should be used when handling **Talazoparib-13C,d4**?

A5: When handling **Talazoparib-13C,d4**, appropriate personal protective equipment should be worn, including safety glasses, gloves, and a lab coat. If working with the solid form where dust may be generated, use of a dust mask or a properly fitted respirator is recommended.

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Difficulty dissolving the compound	1. Use of aged or wet DMSO. 2. Insufficient mixing.	1. Use fresh, anhydrous DMSO for preparing solutions. 2. Use of sonication is recommended to aid dissolution.
Precipitation observed in stock solution after storage	1. Improper storage temperature. 2. Exceeded storage duration. 3. Freeze-thaw cycles.	1. Ensure stock solutions are stored at -80°C or -20°C. 2. Use solutions within the recommended timeframe (1 year at -80°C, 6 months at -20°C). 3. Aliquot stock solutions to avoid repeated freeze-thaw cycles.
Inconsistent experimental results	1. Degradation of the compound due to light exposure. 2. Inaccurate concentration of the stock solution.	1. Protect the compound and all solutions from light during storage and experiments. 2. Re-prepare the stock solution using fresh, anhydrous DMSO and sonication to ensure complete dissolution.
Observed cellular toxicity not related to PARP inhibition	1. Phototoxicity due to exposure to UVA light.	1. Conduct all experiments under controlled lighting conditions, avoiding exposure to direct UVA light.

Quantitative Data Summary

Storage Conditions

Form	Temperature	Duration
Solid	-20°C	3 years
Solid	4°C	2 years
In Solvent	-80°C	1 year
In Solvent	-20°C	6 months

Solubility in DMSO

Concentration	Notes
25 mg/mL (65.73 mM)	Requires sonication.
19 mg/mL (49.95 mM)	Use of fresh, anhydrous DMSO is critical.
36 mg/mL (94.65 mM)	Sonication is recommended.

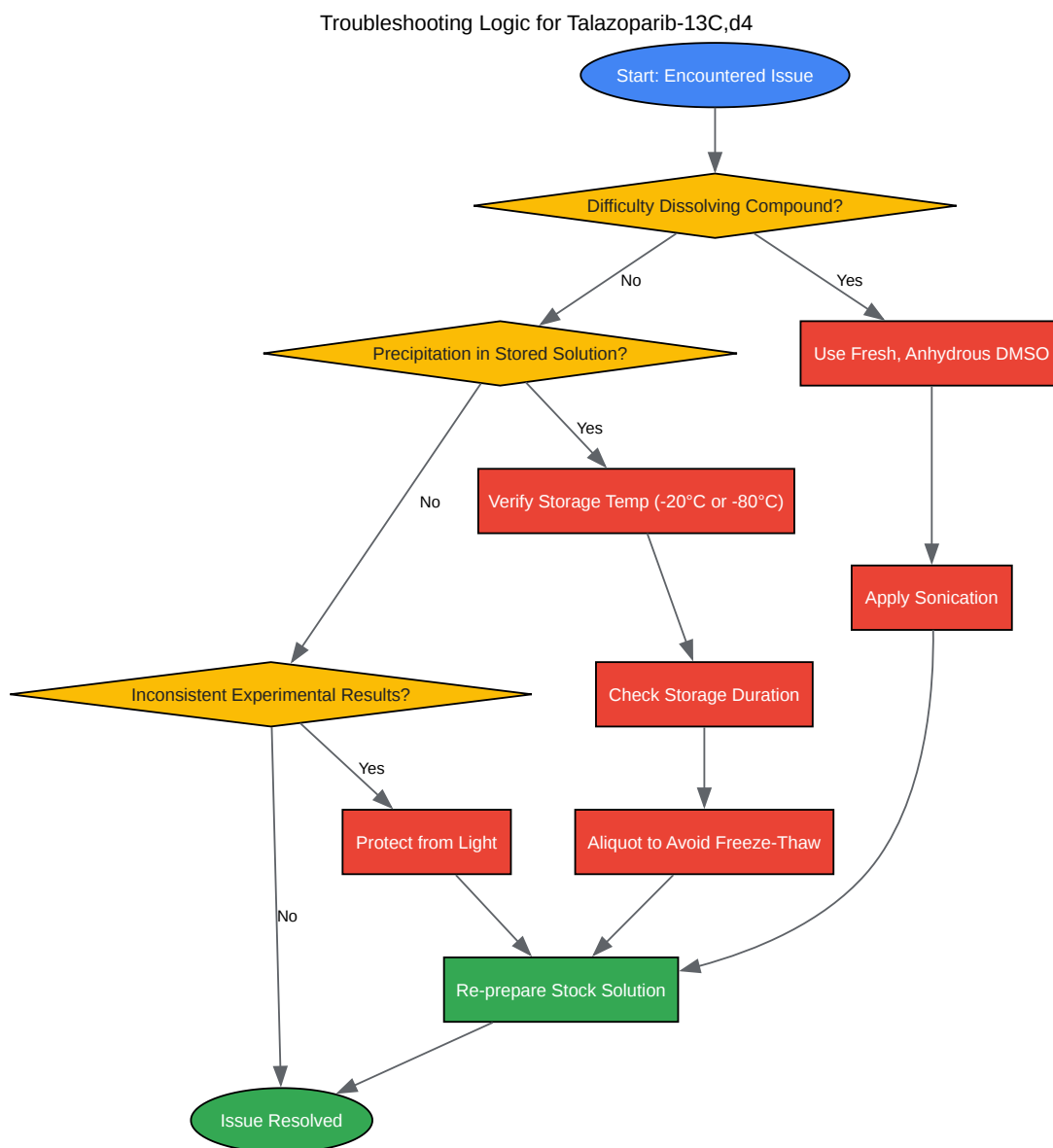
Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

- Materials: **Talazoparib-13C,d4** powder, anhydrous DMSO, sterile microcentrifuge tubes, and a sonicator.
- Calculation: Determine the mass of **Talazoparib-13C,d4** required to prepare the desired volume of a 10 mM stock solution. The molecular weight of Talazoparib is 380.35 g/mol .
- Procedure:
 - Weigh the calculated amount of **Talazoparib-13C,d4** powder in a sterile microcentrifuge tube.
 - Add the appropriate volume of anhydrous DMSO to the tube.
 - Vortex the solution briefly to mix.

- Place the tube in a sonicator bath and sonicate until the compound is completely dissolved. Visual inspection should confirm a clear solution with no visible particles.
- Aliquot the stock solution into smaller, single-use volumes in light-protecting tubes.
- Store the aliquots at -80°C or -20°C.

Diagrams



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Caption: Troubleshooting workflow for common issues with **Talazoparib-13C,d4**.

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